

An In-depth Technical Guide to Octyl Glucoside in Research

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Compound of Interest

Compound Name: Octyl glucoside

CAS No.: 4742-80-7

Cat. No.: B12097863

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For Researchers, Scientists, and Drug Development Professionals

Octyl glucoside, specifically n-octyl- β -D-glucopyranoside, is a non-ionic surfactant widely employed in biochemical and biophysical research. Its amphipathic nature, consisting of a hydrophilic glucose headgroup and a hydrophobic octyl tail, makes it an effective agent for disrupting lipid bilayers and solubilizing membrane components in a mild and reversible manner. This guide provides a comprehensive overview of its properties, applications, and detailed protocols for its use in the laboratory.

Core Properties of Octyl Glucoside

Octyl glucoside is favored for its well-defined chemical structure, high critical micelle concentration (CMC), and ease of removal by dialysis, which are critical for the functional reconstitution of membrane proteins.[1][2] Its ability to form small, uniform micelles contributes to its utility in various research applications.[2]

Physicochemical and Quantitative Data

A summary of the key quantitative properties of **octyl glucoside** is presented in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₁₄ H ₂₈ O ₆	[3][4]
Molecular Weight	292.37 g/mol	[3][4]
IUPAC Name	(2R,3S,4S,5R,6R)-2-(hydroxymethyl)-6-(octyloxy)oxane-3,4,5-triol	[5]
CAS Number	29836-26-8	[4]
Appearance	White solid	
Critical Micelle Concentration (CMC)	20-25 mM in water	[6]
~0.7% (w/v)	[7]	
Aggregation Number (Na)	27 - 100 (varies with method and conditions)	[2]
84 (at 30 °C)	[1]	
Micelle Molecular Weight	8,000 - 29,000 g/mol	[2]
Hydrophilic-Lipophilic Balance (HLB)	13.1 (calculated using Griffin's method)	
Cloud Point	>100°C	[6]
Solubility	Water soluble	[6]
Ethanol: ~20 mg/mL		
DMSO: ~16 mg/mL		
DMF: ~16 mg/mL		
PBS (pH 7.2): ~5 mg/mL		

Key Applications in Research

The primary application of **octyl glucoside** in research is the solubilization and purification of integral membrane proteins.^{[4][7]} Its gentle action allows for the extraction of these proteins from the lipid bilayer while preserving their native structure and function.^[1]

Other significant uses include:

- Reconstitution of membrane proteins into liposomes: This is crucial for studying the function of transport proteins, receptors, and enzymes in a controlled lipid environment.^[1]
- Formation of phospholipid vesicles: **Octyl glucoside** can be used to create unilamellar vesicles of a defined size.^[3]
- Protein crystallization: It has been employed in the crystallization of membrane proteins for structural studies.^[1]
- Investigation of protein-lipid interactions: The detergent facilitates the study of how lipids modulate the function of membrane proteins.^[1]

Experimental Protocols

Below are detailed methodologies for key experiments utilizing **octyl glucoside**. These protocols provide a starting point for researchers, and optimization may be required for specific applications.

Solubilization of Membrane Proteins

This protocol outlines the general steps for extracting a target membrane protein from a cell membrane preparation.

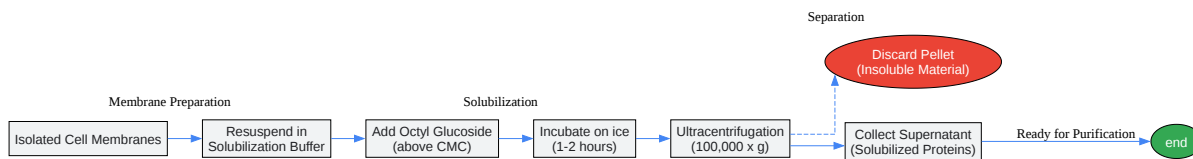
Materials:

- Isolated cell membranes containing the protein of interest
- Solubilization Buffer: 50 mM Tris-HCl pH 7.5, 150 mM NaCl, 1 mM EDTA, protease inhibitors
- n-Octyl- β -D-glucopyranoside (stock solution, e.g., 10% w/v)

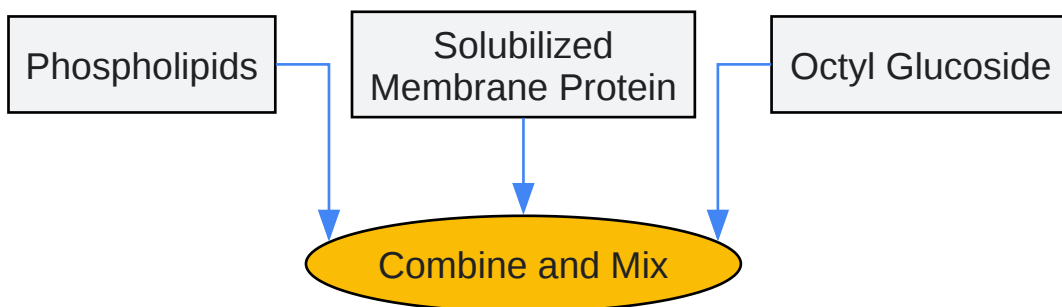
- Ultracentrifuge

Methodology:

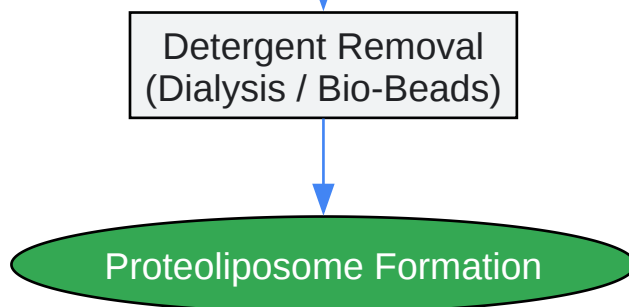
- Membrane Preparation: Start with a pellet of isolated cell membranes, prepared by standard cell lysis and centrifugation procedures.
- Resuspension: Resuspend the membrane pellet in ice-cold Solubilization Buffer to a final protein concentration of 5-10 mg/mL.
- Detergent Addition: While gently stirring on ice, add the **octyl glucoside** stock solution to the membrane suspension to achieve a final concentration typically ranging from 1-2% (w/v), which is well above its CMC. The optimal detergent-to-protein ratio should be determined empirically.
- Incubation: Continue to stir the mixture gently on ice for 1-2 hours to allow for the complete solubilization of the membrane proteins.
- Clarification: Centrifuge the solubilized mixture at high speed (e.g., 100,000 x g) for 1 hour at 4°C to pellet any insoluble material, such as cytoskeletal components and non-solubilized membrane fragments.
- Supernatant Collection: Carefully collect the supernatant, which contains the solubilized membrane proteins in detergent micelles. This fraction is now ready for subsequent purification steps, such as affinity or size-exclusion chromatography.



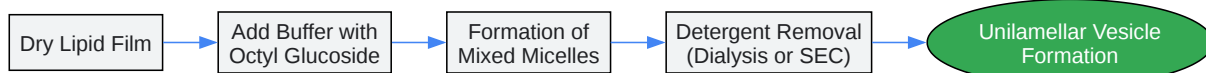
Mixed Micelle Formation



Reconstitution



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